

Application Notes and Protocols for the Analytical Characterization of Pyrazine-2-carbaldehyde

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Compound of Interest

Compound Name: *Pyrazine-2-carbaldehyde*

Cat. No.: *B1279537*

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Introduction: **Pyrazine-2-carbaldehyde** (CAS No: 5780-66-5) is a heterocyclic organic compound featuring a pyrazine ring substituted with an aldehyde group.^[1] This molecule is a significant building block in the synthesis of pharmaceuticals and agrochemicals and is also utilized as a flavoring agent, often imparting nutty or roasted aromas.^{[1][2]} Its versatile reactivity and aromatic properties make it a compound of interest in various research and industrial applications.^[2] Accurate and thorough analytical characterization is crucial for ensuring its purity, confirming its structure, and quantifying its presence in various matrices.

This document provides detailed application notes and experimental protocols for the characterization of **Pyrazine-2-carbaldehyde** using a suite of modern analytical techniques.

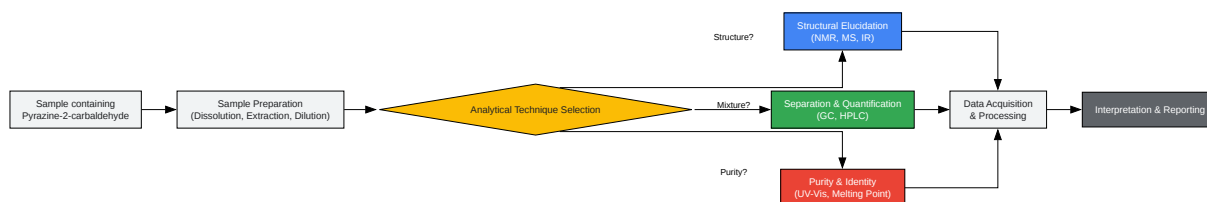
Physicochemical Properties

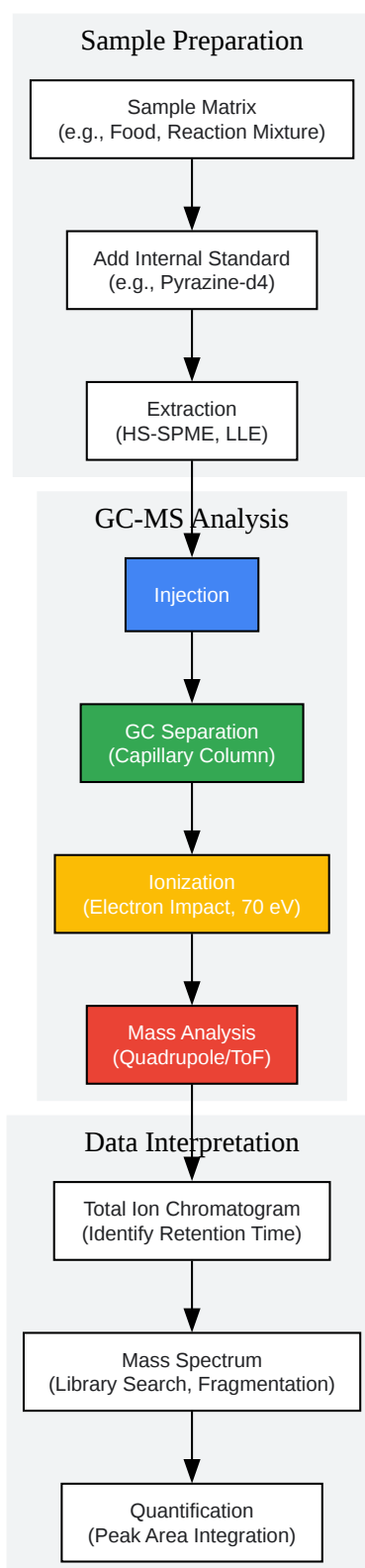
A summary of the key physicochemical properties of **Pyrazine-2-carbaldehyde** is presented below. This data is essential for sample handling, storage, and method development.

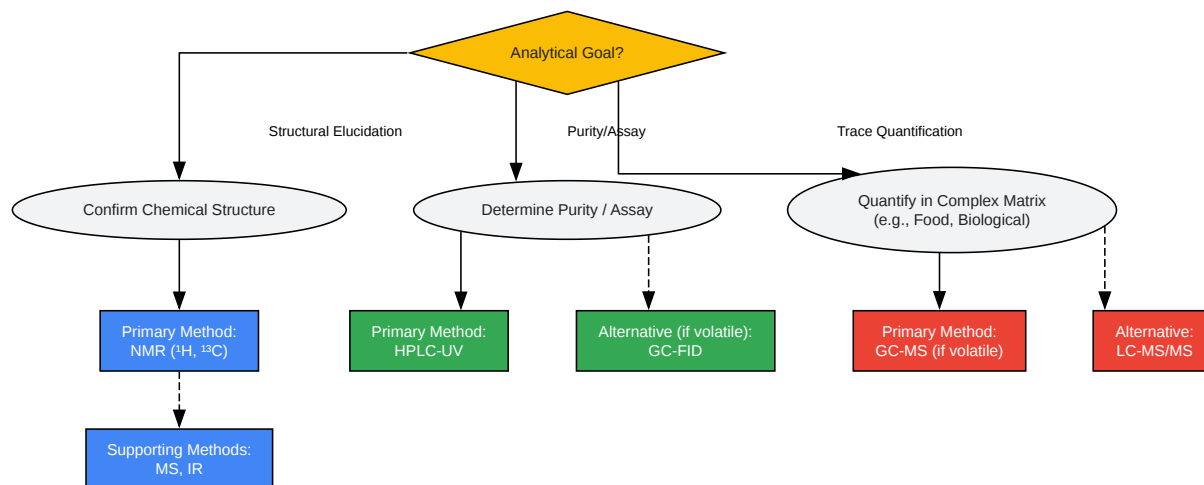
Property	Value	Reference
CAS Number	5780-66-5	[1][3]
Molecular Formula	C ₅ H ₄ N ₂ O	[1][3][4]
Molecular Weight	108.10 g/mol	[3][4]
Appearance	Off-white to light yellow or brown solid/liquid	[1][2][5]
IUPAC Name	pyrazine-2-carbaldehyde	[3]
Synonyms	2-Formylpyrazine, Pyrazine-2-carboxaldehyde	[5][6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[7][8]
Boiling Point	192.1°C at 760 mmHg	[5][6]

General Analytical Workflow

The characterization of **Pyrazine-2-carbaldehyde** typically follows a structured workflow, from sample preparation to final data interpretation. The choice of techniques depends on the analytical goal, such as structural confirmation, purity assessment, or quantification.







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